

"chemical structure of Tetrakis(2-butoxyethyl) orthosilicate"

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Compound of Interest

Compound Name: *Tetrakis(2-butoxyethyl) orthosilicate*

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An In-depth Technical Guide to **Tetrakis(2-butoxyethyl) orthosilicate**

Introduction

Tetrakis(2-butoxyethyl) orthosilicate (TBEOS) is an organosilicon compound belonging to the family of orthosilicates.[1] As a tetrafunctional orthosilicate, it is characterized by a central silicon atom bonded to four 2-butoxyethyl groups through oxygen atoms.[1] Its unique molecular structure, particularly the bulky 2-butoxyethyl ligands, imparts specific chemical and physical properties that distinguish it from more common precursors like tetraethyl orthosilicate (TEOS).[1] These properties make TBEOS a valuable compound in various industrial and research applications, including as an adhesion promoter, a coupling agent, and a precursor in the synthesis of silica-based materials.[2] This guide provides a comprehensive overview of the chemical structure, properties, synthesis, and applications of TBEOS, with a focus on its relevance to researchers and professionals in drug development.

Chemical Structure and Properties

The chemical structure of TBEOS consists of a central silicon atom bonded to four 2-butoxyethyl $[-OCH_2CH_2O(CH_2)_3CH_3]$ ligands.[1] This structure results in significant steric hindrance around the silicon atom, which influences its reactivity, particularly the rate of hydrolysis.[1]

Table 1: Chemical Identifiers for **Tetrakis(2-butoxyethyl) orthosilicate**

Identifier	Value
CAS Number	18765-38-3[1][2]
Molecular Formula	C ₂₄ H ₅₂ O ₈ Si[1][2]
Molecular Weight	496.7 g/mol [1][2]
IUPAC Name	tetrakis(2-butoxyethyl) silicate[2]
InChI	InChI=1S/C24H52O8Si/c1-5-9-13-25-17-21-29-33(30-22-18-26-14-10-6-2,31-23-19-27-15-11-7-3)32-24-20-28-16-12-8-4/h5-24H2,1-4H3[2]
InChI Key	KWBZWRZCDGHBQ-UHFFFAOYSA-N[1][2]
SMILES	CCCCOCCO--INVALID-LINK--(OCCOCCCC)OCCOCCCC[2]

Table 2: Physical and Chemical Properties of **Tetrakis(2-butoxyethyl) orthosilicate**

Property	Value
Physical Form	Colorless transparent liquid[3]
Boiling Point	205°C @ 1.3 mmHg[3]
Flash Point	92°C[3]
Density (25/25°C)	0.970 g/cm ³ [3]
Refractive Index (20°C)	1.444[3]
Purity	Min 98.0%[3]
Solubility	Enhanced solubility and compatibility with polar solvents compared to other silicon esters.[2]

Synthesis and Experimental Protocols

The primary industrial method for synthesizing TBEOS is the direct reaction of elemental silicon with 2-butoxyethanol. This process is typically facilitated by a catalyst, such as an alkali metal,

to increase the reaction rate.[1]

Generalized Reaction: $\text{Si} + 4 \text{R-OH} \rightarrow \text{Si(OR)}_4 + 2 \text{H}_2$ (where R is the 2-butoxyethyl group)[1]

Experimental Protocol: Direct Synthesis (Representative)

A detailed, specific experimental protocol for the synthesis of **Tetrakis(2-butoxyethyl) orthosilicate** is not readily available in the provided search results. However, a general laboratory procedure can be outlined based on the described direct synthesis method.

Objective: To synthesize **Tetrakis(2-butoxyethyl) orthosilicate** via the direct reaction of elemental silicon and 2-butoxyethanol.

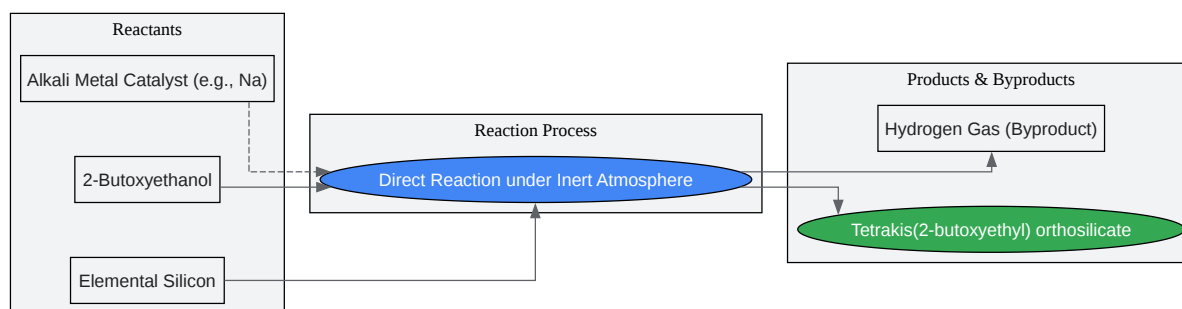
Materials:

- Elemental silicon powder
- 2-butoxyethanol
- Sodium metal (catalyst)
- Inert solvent (e.g., high-boiling point ether)
- Reaction vessel with a reflux condenser and mechanical stirrer
- Inert atmosphere setup (e.g., nitrogen or argon gas)

Procedure:

- The reaction vessel is charged with elemental silicon powder and a pre-formed amount of **Tetrakis(2-butoxyethyl) orthosilicate** to act as a solvent and initiator.[1]
- The system is flushed with an inert gas to remove air and moisture.
- A catalytic amount of sodium is carefully added to the mixture.[1] The sodium reacts with 2-butoxyethanol to form the reactive alkoxide intermediate.

- 2-butoxyethanol is then slowly added to the reaction mixture while stirring.
- The reaction is heated to reflux and maintained at that temperature for several hours to ensure complete reaction. The progress of the reaction can be monitored by measuring the evolution of hydrogen gas.
- Upon completion, the reaction mixture is cooled to room temperature.
- The solid catalyst residue is removed by filtration.
- The excess solvent and any unreacted 2-butoxyethanol are removed under reduced pressure.
- The crude product is then purified by vacuum distillation to yield pure **Tetrakis(2-butoxyethyl) orthosilicate**.



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Direct Synthesis Workflow for TBEOS

Structural Analysis

Spectroscopic methods are crucial for confirming the structure and purity of TBEOS.

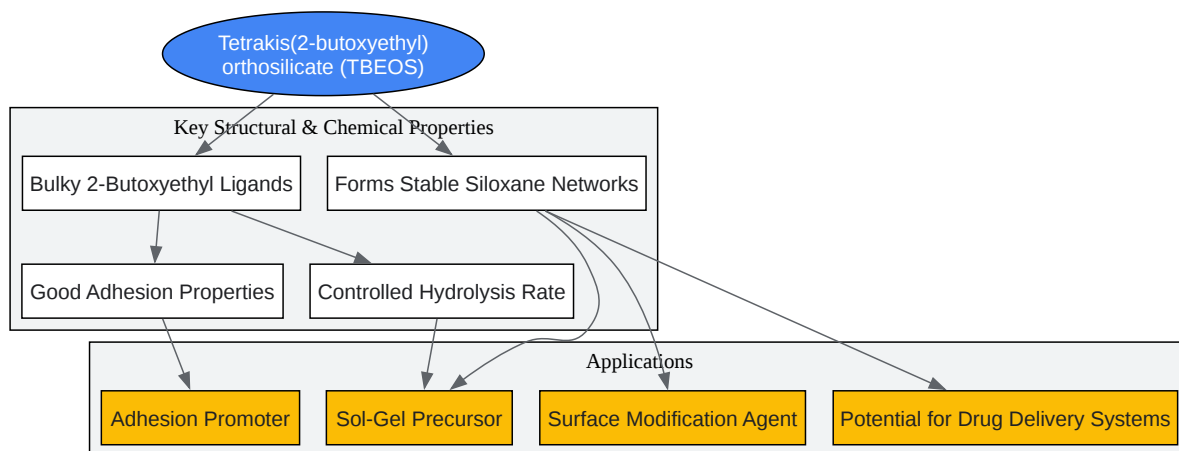
^1H Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR is employed to verify the presence of the butoxyethyl groups.
- Characteristic signals for the methylene protons of the butoxyethyl groups are expected around δ 1.2–1.6 ppm.
- Signals for the protons adjacent to the ether oxygen are anticipated at approximately δ 3.4–3.8 ppm.[1]
- The integration of these signals should align with the expected proton count of the molecular structure.[1]

Applications in Research and Development

The unique properties of TBEOS make it suitable for several applications relevant to researchers and drug development professionals.

- **Adhesion Promoter and Coupling Agent:** TBEOS can act as a bridge between inorganic substrates (like glass or silica) and organic polymer matrices, enhancing the adhesion and durability of coatings, adhesives, and composites.[1][2]
- **Sol-Gel Processes:** It serves as a precursor in the sol-gel process to create silica-based materials.[2] The hydrolysis and condensation of TBEOS lead to the formation of a stable siloxane network.[2] The slower hydrolysis rate compared to TEOS, due to steric hindrance, allows for more controlled gelation.[1]
- **Drug Delivery:** While research on TBEOS in drug delivery is not as extensive as for TEOS, its properties suggest potential applications. Similar orthosilicates like TEOS are used to create silica-based hydrogels for the controlled release of therapeutic agents.[4] The biocompatibility and tunable properties of silica matrices derived from such precursors make them promising for encapsulating drugs, potentially enhancing their stability and providing sustained release.[5]
- **Surface Modification:** It can be used to modify the surface of silica to impart hydrophobic properties.[3]



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Relationship between TBEOS Properties and Applications

Safety and Handling

TBEOS is a chemical that requires careful handling in a laboratory or industrial setting.

Table 3: GHS Hazard and Precautionary Information

Category	Information
Signal Word	Warning[6]
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation.[6] H319: Causes serious eye irritation.
Precautionary Statements	P264: Wash skin thoroughly after handling.[7] P270: Do not eat, drink or smoke when using this product. P280: Wear protective gloves/ eye protection/ face protection.[7] P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/ physician if you feel unwell. P302 + P352: IF ON SKIN: Wash with plenty of water. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7] P332 + P313: If skin irritation occurs: Get medical advice/ attention. P337 + P313: If eye irritation persists: Get medical advice/ attention.[7] P501: Dispose of contents/ container to an approved waste disposal plant.
Storage	Store in an inert atmosphere, between 2-8°C.

Handling Recommendations:

- Use in a well-ventilated area, preferably under a chemical fume hood.[8]
- Avoid contact with skin, eyes, and clothing.[9][10]
- Take precautionary measures against static discharge.[9][10]
- Keep away from heat, sparks, and open flames.[9][10]
- Containers should be kept tightly closed in a dry and cool place.[3][7]

Conclusion

Tetrakis(2-butoxyethyl) orthosilicate is a specialized organosilicon compound with a distinct chemical structure that governs its utility. The presence of four bulky 2-butoxyethyl groups provides steric hindrance, leading to a more controlled hydrolysis rate compared to smaller alkoxysilanes. This property, combined with its ability to form stable silica networks and act as an effective coupling agent, makes it a valuable material for advanced coatings, adhesives, and composites. For researchers in materials science and drug development, TBEOS offers potential as a precursor for creating novel silica-based materials for applications such as controlled drug release and surface functionalization. Proper understanding of its synthesis, properties, and safety protocols is essential for its effective and safe utilization in research and development.

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